

4,5-Dichlorophthalic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4,5-Dichlorophthalic acid

Cat. No.: B146564

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **4,5-Dichlorophthalic acid**, a compound utilized in various chemical syntheses, including the development of polymers, resins, dyes, and pigments.^[1] Adherence to strict safety protocols is crucial due to its potential hazards. This document outlines the known risks, proper handling procedures, and emergency response measures.

Hazard Identification and Classification


4,5-Dichlorophthalic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[2]

Hazard Pictogram:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **4,5-Dichlorophthalic acid** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₄ Cl ₂ O ₄	[1][3][5]
Molecular Weight	235.02 g/mol	[3][5]
Appearance	White to off-white crystalline solid	[1]
Melting Point	198-200 °C (decomposes)	[6][7]
Boiling Point	422.1 °C at 760 mmHg	[2][6]
Density	1.698 g/cm ³	[2][6]
Flash Point	209.1 °C	[2][6]
Solubility	Sparingly soluble in water; more soluble in organic solvents like ethanol and acetone.[1]	

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe laboratory environment.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves, and safety glasses with side-shields or goggles.[2] For operations that may generate significant dust, a face shield and respiratory protection may be necessary.
- Hygiene: Avoid contact with skin and eyes.[2] Wash hands thoroughly after handling and before breaks. Immediately change contaminated clothing. Do not eat, drink, or smoke in areas where the chemical is handled.[8]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)[\[10\]](#)
- Container: Keep in the original container.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. [9]	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear a lab coat or other protective clothing to prevent skin contact. [2]	
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator. [11]	

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2] [12] [13]	
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes. [12] [13] Remove contaminated clothing and wash it before reuse. [2] If skin irritation occurs, get medical advice. [2]	
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [13] Remove contact lenses if present and easy to do. Continue rinsing. [2] Seek immediate medical attention. [9]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [14]	

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[12\]](#)

- **Specific Hazards:** During a fire, irritating and toxic gases such as carbon oxides and hydrogen chloride gas may be produced.[12]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[12]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- **Personal Precautions:** Evacuate unnecessary personnel from the area. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Containment and Cleanup:** For small spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For large spills, dike the area to prevent spreading.[12]

Experimental Workflow: Spill Response Protocol

The following diagram outlines the logical steps for responding to a spill of **4,5-Dichlorophthalic acid**.



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Caption: Workflow for handling a **4,5-Dichlorophthalic acid** spill.

Disposal Considerations

Dispose of **4,5-Dichlorophthalic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2] Do not allow the chemical to enter the environment.[9]

Disclaimer: This document is intended as a guide for trained professionals and is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **4,5-Dichlorophthalic acid** before use.

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- To cite this document: BenchChem. [4,5-Dichlorophthalic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146564#4-5-dichlorophthalic-acid-safety-and-handling-precautions]

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